

An In-depth Technical Guide to Ethyl 4-pyridylacetate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Ethyl 4-pyridylacetate

Cat. No.: B032410

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For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of the core chemical properties and structural attributes of **Ethyl 4-pyridylacetate**, a versatile pyridine-based compound.

Core Chemical Properties

Ethyl 4-pyridylacetate is a colorless to light yellow liquid at room temperature, though it can solidify at temperatures below 19°C.^[1] It is recognized for its utility as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and flavor industries.^[2]

Quantitative Data Summary

The key physicochemical properties of **Ethyl 4-pyridylacetate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₂	[2][3][4]
Molecular Weight	165.19 g/mol	[1][3]
Melting Point	18-19 °C	[1]
Boiling Point	128 °C at 14 mmHg	[1]
Density	1.079 g/mL at 25 °C	[1]
Refractive Index	1.499 at 20 °C	[1]
Solubility	Sparingly soluble in water, soluble in organic solvents.	[2]
CAS Number	54401-85-3	[1][2][3][4]

Chemical Structure

The structural identity of a compound is fundamental to its reactivity and function. The following sections detail the various representations of **Ethyl 4-pyridylacetate**'s structure.

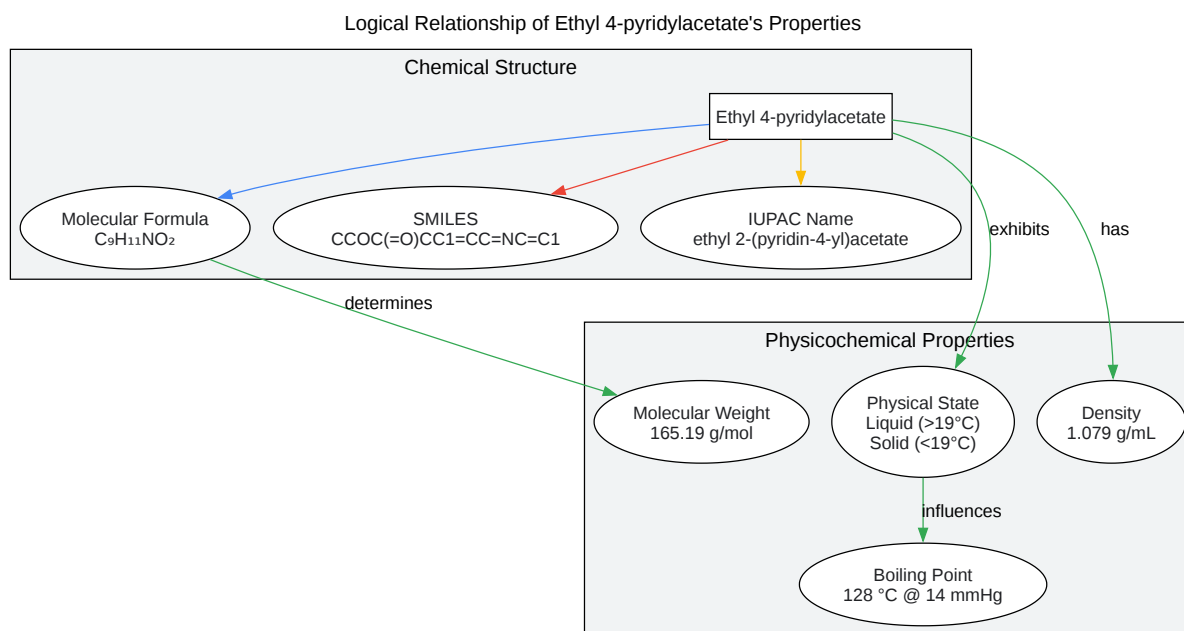
IUPAC Name

The systematic name for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) is ethyl 2-(pyridin-4-yl)acetate.[3][4]

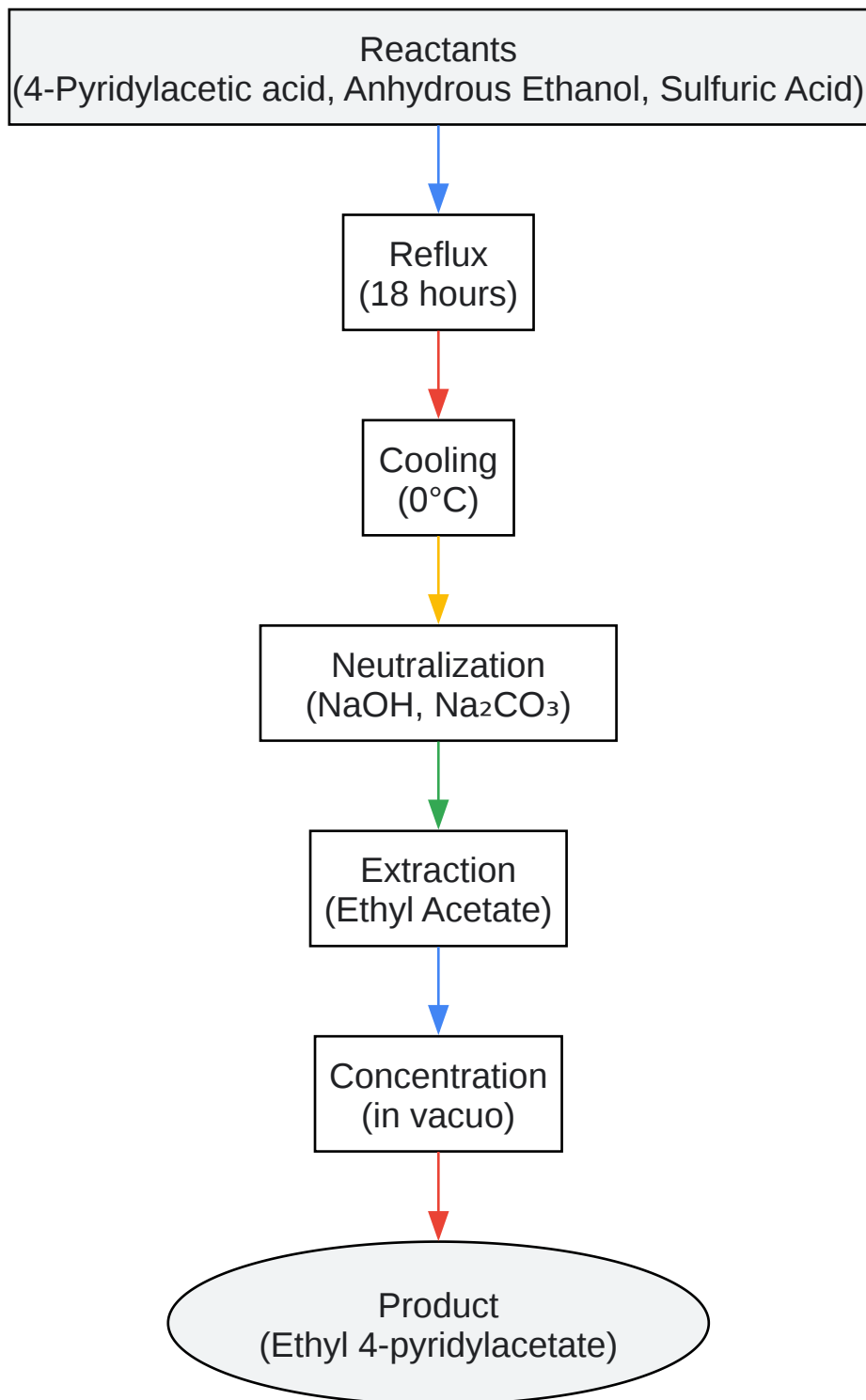
Structural Identifiers

Identifier	Value	Source
SMILES	CCOC(=O)CC1=CC=NC=C1	[3][4]
InChI	InChI=1S/C ₉ H ₁₁ NO ₂ /c1-2-12-9(11)7-8-3-5-10-6-4-8/h3-6H,2,7H2,1H3	[3]
InChIKey	QVLJLWHOILVHJJ-UHFFFAOYSA-N	[3][4]

The relationship between the chemical properties and the structure of **Ethyl 4-pyridylacetate** can be visualized as follows:



Synthesis Workflow for Ethyl 4-pyridylacetate

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References

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- 2. Page loading... [wap.guidechem.com]
- 3. Ethyl pyridine-4-acetate | C₉H₁₁NO₂ | CID 736321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 4-Pyridylacetate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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